

Technical Profile: 4-(Chloromethyl)-3-methoxybenzoic Acid

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Compound of Interest

Compound Name: 4-(Chloromethyl)-3-methoxybenzoic acid

Cat. No.: B13209581

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CAS: 85740-98-3 | Molecular Formula:

| Molecular Weight: 200.62 g/mol

Executive Summary

4-(Chloromethyl)-3-methoxybenzoic acid is a high-value bifunctional building block extensively utilized in medicinal chemistry and agrochemical synthesis.^[1] Characterized by two distinct electrophilic sites—a benzylic chloride and a carboxylic acid—it serves as a critical "linchpin" scaffold. This dual functionality allows researchers to independently functionalize the aromatic core, making it an ideal intermediate for Fragment-Based Drug Discovery (FBDD), particularly in the development of kinase inhibitors, anti-inflammatory agents, and GPCR ligands.

This guide provides a comprehensive technical analysis of its structural properties, validated synthesis protocols, and reactivity profiles to support reproducible experimental workflows.

Chemical Identity & Physiochemical Properties[1][2][3][4][5]

The presence of the ortho-methoxy group relative to the chloromethyl moiety introduces significant electronic and steric effects that distinguish this compound from its non-substituted analog, 4-(chloromethyl)benzoic acid.

Table 1: Core Chemical Data

Property	Specification
CAS Number	85740-98-3
IUPAC Name	4-(Chloromethyl)-3-methoxybenzoic acid
Molecular Weight	200.62 g/mol
Appearance	White to off-white crystalline powder
Melting Point	209–216 °C (Lit.) [1] [2]
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water
pKa (Calc.)	~3.8 (Carboxylic acid)
Storage	2–8 °C, Inert atmosphere (Argon/Nitrogen), Desiccated

Structural Analysis

- Electronic Activation: The 3-methoxy group () acts as a -withdrawing but -donating substituent. It increases electron density at the benzylic position compared to the unsubstituted benzoic acid, potentially accelerating solvolysis rates while maintaining high reactivity for

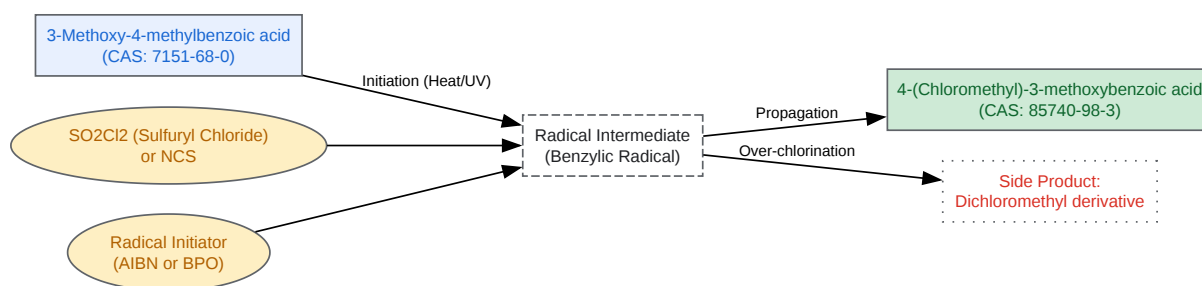
displacements.

- **Steric Environment:** The methoxy group provides mild steric hindrance to the benzylic carbon, which can influence regioselectivity during nucleophilic attacks, favoring smaller nucleophiles.

Synthetic Pathways & Production[7]

The most robust industrial and laboratory-scale synthesis involves the radical halogenation of 3-methoxy-4-methylbenzoic acid. This route minimizes ring chlorination by utilizing radical initiators and controlled temperature.

Diagram 1: Synthesis Workflow



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Caption: Radical halogenation pathway transforming the methyl precursor to the benzyl chloride target.

Detailed Experimental Protocol (Radical Chlorination)

Objective: Synthesis of **4-(chloromethyl)-3-methoxybenzoic acid** from 3-methoxy-4-methylbenzoic acid.

Reagents:

- Substrate: 3-Methoxy-4-methylbenzoic acid (1.0 eq)

- Chlorinating Agent: N-Chlorosuccinimide (NCS) (1.05 eq) or Sulfuryl Chloride ()
- Initiator: Benzoyl Peroxide (BPO) or AIBN (0.05 eq)
- Solvent: Chlorobenzene or Carbon Tetrachloride (CCl₄) - Note: PhCl is preferred for green chemistry compliance.

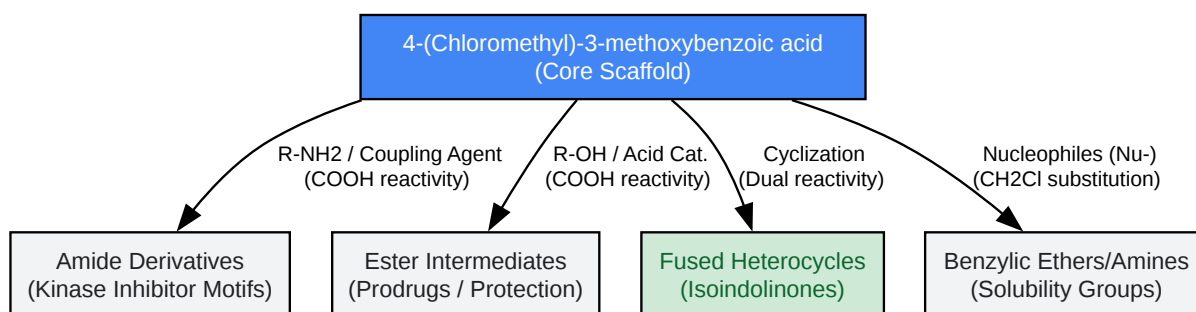
Step-by-Step Methodology:

- Dissolution: In a flame-dried round-bottom flask equipped with a reflux condenser, dissolve 3-methoxy-4-methylbenzoic acid (10 mmol) in anhydrous Chlorobenzene (50 mL).
- Activation: Add N-Chlorosuccinimide (10.5 mmol) and AIBN (0.5 mmol) to the solution.
- Reaction: Degas the mixture with Nitrogen for 10 minutes. Heat the mixture to reflux (approx. 80–100 °C) under a nitrogen atmosphere.
- Monitoring: Monitor reaction progress via TLC (Mobile phase: 5% MeOH in DCM) or HPLC. The reaction is typically complete within 4–6 hours.
 - Critical Control Point: Stop heating immediately upon consumption of starting material to prevent the formation of the dichloromethyl impurity.
- Work-up: Cool the reaction mixture to 0 °C. Succinimide byproduct will precipitate; filter off the solid.
- Purification: Concentrate the filtrate under reduced pressure. Recrystallize the crude residue from Toluene/Heptane or Ethyl Acetate/Hexane to yield the pure product as a white solid.

Reactivity Profile & Applications

The molecule's value lies in its orthogonal reactivity. The carboxylic acid can be protected or coupled to amines, while the benzylic chloride remains available for alkylation reactions.

Diagram 2: Divergent Synthesis & Reactivity



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Caption: Orthogonal reactivity map showing downstream transformations for drug discovery.

Key Transformations

- Nucleophilic Substitution (S_N2):
 - The chloromethyl group is highly susceptible to displacement by amines (to form benzylamines), thiols, and alkoxides.
 - Application: Introduction of solubilizing groups (e.g., morpholine, piperazine) in drug candidates.
- Amidation:
 - Standard coupling (EDC/HOBt or HATU) of the carboxylic acid allows attachment to pharmacophores.
 - Note: The benzylic chloride is stable under standard peptide coupling conditions, provided non-nucleophilic bases (DIPEA) are used.
- Cyclization:
 - Reaction with primary amines followed by base-mediated cyclization can yield isoindolinones, a privileged scaffold in oncology drugs.

Handling, Safety & Stability

- Hazard Classification:
 - H314: Causes severe skin burns and eye damage (due to potential HCl hydrolysis).
 - H317: May cause an allergic skin reaction (benzylic halides are potent sensitizers).
- Stability:
 - Hydrolysis Risk: The benzylic chloride is sensitive to moisture. Prolonged exposure to humid air can hydrolyze the chloride to the alcohol (4-(hydroxymethyl)-3-methoxybenzoic acid) and release HCl.
 - Storage: Store under Argon at 2–8 °C.

References

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Sources

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